

Synthesis of 1-Deacetylnimbolinin-B Derivatives: An Application Note and Protocol Guide

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Compound of Interest

Compound Name: 1-Deacetylnimbolinin-B

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**Authored by: [Your Name/Department], Senior
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Introduction: The Therapeutic Potential of 1- Deacetylnimbolinin-B and its Analogs

1-Deacetylnimbolinin-B, a naturally occurring limonoid from the neem tree (*Azadirachta indica*), represents a promising scaffold for the development of novel therapeutic agents. Limonoids, a class of highly oxygenated triterpenoids, are known for their diverse biological activities, including anti-inflammatory, anticancer, and insecticidal properties.^[1] The structural complexity and chemical reactivity of **1-Deacetylnimbolinin-B**, particularly the presence of a reactive hydroxyl group at the C-1 position, offer a unique opportunity for medicinal chemists to generate a library of derivatives with potentially enhanced potency, selectivity, and pharmacokinetic profiles.

This comprehensive guide provides a detailed framework for the synthesis of novel **1-Deacetylnimbolinin-B** derivatives. It is designed to equip researchers in drug discovery and development with the necessary protocols and scientific rationale to explore the chemical space around this intriguing natural product. We will delve into the isolation of the starting material, its thorough characterization, and subsequent derivatization through key synthetic transformations, including esterification, acylation, Suzuki-Miyaura cross-coupling, and click chemistry.

Part 1: Isolation and Characterization of 1-Deacetylnimbolinin-B

The successful synthesis of derivatives begins with a pure and well-characterized starting material. This section outlines the protocol for the isolation of **1-Deacetylnimbolinin-B** from *Azadirachta indica* leaves and its subsequent characterization.

Protocol 1: Extraction and Isolation of 1-Deacetylnimbolinin-B

Rationale: The isolation procedure is designed to efficiently extract limonoids from neem leaves while minimizing the co-extraction of interfering substances. A multi-step chromatographic purification is essential to obtain **1-Deacetylnimbolinin-B** with high purity.

Materials:

- Dried and powdered neem leaves (*Azadirachta indica*)
- Ethanol (95%)
- n-Hexane
- Ethyl acetate
- Methanol
- Silica gel (60-120 mesh) for column chromatography
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)

- Rotary evaporator
- Chromatography columns

Procedure:

- Extraction:
 - Macerate 1 kg of powdered neem leaves in 5 L of 95% ethanol at room temperature for 72 hours with occasional stirring.
 - Filter the extract through Whatman No. 1 filter paper.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator at 40-50°C to obtain a crude ethanol extract.[\[2\]](#)
- Solvent Partitioning:
 - Suspend the crude ethanol extract in 1 L of distilled water and sequentially partition with n-hexane (3 x 1 L) and then ethyl acetate (3 x 1 L).
 - Discard the n-hexane fraction (which contains nonpolar impurities).
 - Collect the ethyl acetate fraction and concentrate it to dryness to yield the crude limonoid fraction.
- Silica Gel Column Chromatography:
 - Prepare a silica gel column (60-120 mesh) using n-hexane as the slurry packing solvent.
 - Adsorb the crude limonoid fraction onto a small amount of silica gel and load it onto the column.
 - Elute the column with a gradient of n-hexane and ethyl acetate (starting from 100% n-hexane and gradually increasing the polarity to 100% ethyl acetate).
 - Collect fractions of 50 mL each and monitor the separation by TLC using a mobile phase of n-hexane:ethyl acetate (e.g., 7:3 or 1:1, to be optimized).

- Visualize the spots on the TLC plates under UV light (254 nm) and by staining with an appropriate reagent (e.g., vanillin-sulfuric acid).
- Purification of **1-Deacetylningbolinin-B**:
 - Combine the fractions containing the compound of interest (identified by its characteristic R_f value, which needs to be determined experimentally).
 - Further purify the combined fractions using a second silica gel column with a shallower gradient of a suitable solvent system (e.g., dichloromethane:methanol) to obtain pure **1-Deacetylningbolinin-B**.

Characterization of 1-Deacetylningbolinin-B

Rationale: Unambiguous identification and purity assessment of the isolated **1-Deacetylningbolinin-B** are paramount before proceeding with synthetic modifications. A combination of spectroscopic techniques is employed for this purpose.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: Provides information about the proton environment in the molecule. Key signals to identify include those for the hydroxyl proton, methyl groups, olefinic protons, and protons on the furan ring.
- ¹³C NMR: Reveals the number and types of carbon atoms present. Characteristic signals for carbonyl carbons, olefinic carbons, and carbons of the furan ring are expected.
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, leading to a complete and unambiguous assignment of the structure.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Expected ¹H and ¹³C NMR Chemical Shifts for Key Functional Groups in **1-Deacetylningbolinin-B** (in CDCl₃) (Note: These are predicted values and should be confirmed by experimental data.)

Functional Group	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)
C1-OH	Broad singlet	-
Furan Ring Protons	~ 7.4 , ~ 7.2 , ~ 6.3	~ 143 , ~ 139 , ~ 110
Olefinic Protons	$\sim 5.5 - 6.0$	$\sim 120 - 140$
Methyl Protons	$\sim 0.8 - 2.0$	$\sim 15 - 30$
Carbonyl Carbons	-	$\sim 170 - 200$

2. High-Resolution Mass Spectrometry (HRMS):

- HRMS provides the exact mass of the molecule, which can be used to determine its elemental composition with high accuracy.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) This is a definitive method for confirming the molecular formula of the isolated compound.

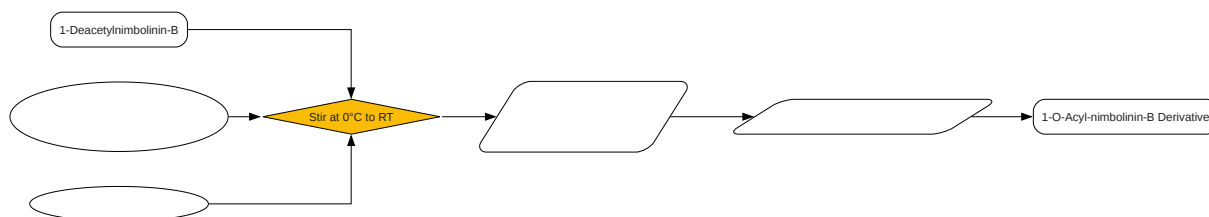
Part 2: Synthesis of 1-Deacetylnimbolinin-B Derivatives

The C-1 hydroxyl group of **1-Deacetylnimbolinin-B** serves as a versatile handle for a variety of chemical modifications. The following protocols detail key synthetic transformations to generate novel derivatives.

Protocol 2: Esterification of the C-1 Hydroxyl Group

Rationale: Esterification is a fundamental reaction to introduce a wide range of functional groups, thereby modulating the lipophilicity, steric bulk, and electronic properties of the parent molecule. The Steglich esterification is a mild and efficient method suitable for complex molecules.[\[10\]](#)

Diagram 1: General Workflow for Esterification of **1-Deacetylnimbolinin-B**



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Caption: Workflow for the Steglich esterification of **1-Deacetylnimbolinin-B**.

Materials:

- **1-Deacetylnimbolinin-B**
- Carboxylic acid of choice (R-COOH)
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI)
- 4-Dimethylaminopyridine (DMAP)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolve **1-Deacetylnimbolinin-B** (1 equivalent) and the desired carboxylic acid (1.2 equivalents) in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
- Add DMAP (0.1 equivalents) to the solution.
- Cool the reaction mixture to 0°C in an ice bath.
- Add DCC (1.2 equivalents) or EDCI (1.2 equivalents) portion-wise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by TLC.
- Upon completion, filter the reaction mixture to remove the dicyclohexylurea byproduct (if DCC is used).
- Dilute the filtrate with DCM and wash sequentially with saturated aqueous sodium bicarbonate solution (2x) and brine (1x).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., n-hexane:ethyl acetate gradient) to afford the desired 1-O-acyl-nimbolinin-B derivative.

Protocol 3: Acylation of the C-1 Hydroxyl Group

Rationale: Acylation with acid chlorides or anhydrides provides an alternative and often more reactive method for introducing acyl groups. This can be particularly useful for less reactive alcohols or for introducing specific acyl moieties.

Materials:

- **1-Deacetylnimbolinin-B**
- Acid chloride (R-COCl) or anhydride ((RCO)₂O)
- Pyridine or Triethylamine (TEA)

- Anhydrous Dichloromethane (DCM)

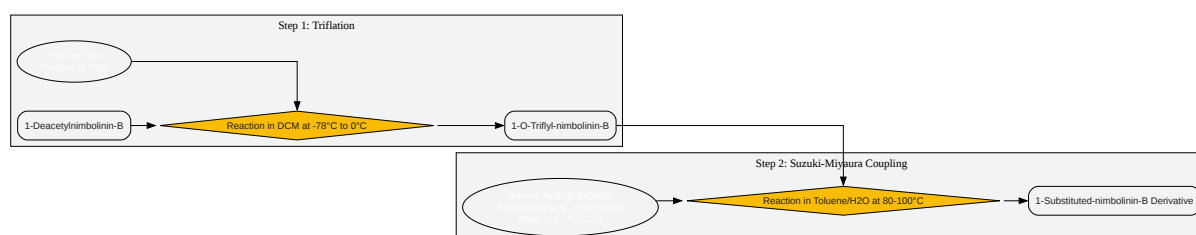
Procedure:

- Dissolve **1-Deacetylnimbolinin-B** (1 equivalent) in anhydrous DCM under an inert atmosphere.
- Add pyridine or TEA (2-3 equivalents) to the solution and cool to 0°C.
- Slowly add the acid chloride or anhydride (1.2-1.5 equivalents) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 4-12 hours, monitoring by TLC.
- Upon completion, quench the reaction by adding water.
- Separate the organic layer and wash it with 1M HCl (to remove excess pyridine/TEA), saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the product by column chromatography.

Protocol 4: Suzuki-Miyaura Cross-Coupling for C-C Bond Formation

Rationale: The Suzuki-Miyaura cross-coupling reaction is a powerful tool for forming carbon-carbon bonds.^{[11][12][13][14][15]} To apply this reaction to **1-Deacetylnimbolinin-B**, the hydroxyl group must first be converted into a suitable leaving group, such as a triflate. This allows for the introduction of various aryl or vinyl substituents.

Diagram 2: Two-Step Suzuki-Miyaura Coupling Strategy



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Caption: Strategy for Suzuki-Miyaura coupling via a triflate intermediate.

Procedure:

Step 1: Synthesis of 1-O-Triflyl-nimbolinin-B

- Dissolve **1-Deacetylnimbolinin-B** (1 equivalent) in anhydrous DCM and cool to -78°C (dry ice/acetone bath).
- Add pyridine (2 equivalents) followed by the slow addition of triflic anhydride (Tf₂O) or triflyl chloride (TfCl) (1.2 equivalents).
- Stir the reaction at -78°C for 30 minutes and then allow it to warm to 0°C over 1 hour.
- Quench the reaction with saturated aqueous sodium bicarbonate solution.
- Extract the product with DCM, wash with brine, dry over sodium sulfate, and concentrate. The crude triflate is often used directly in the next step without further purification.

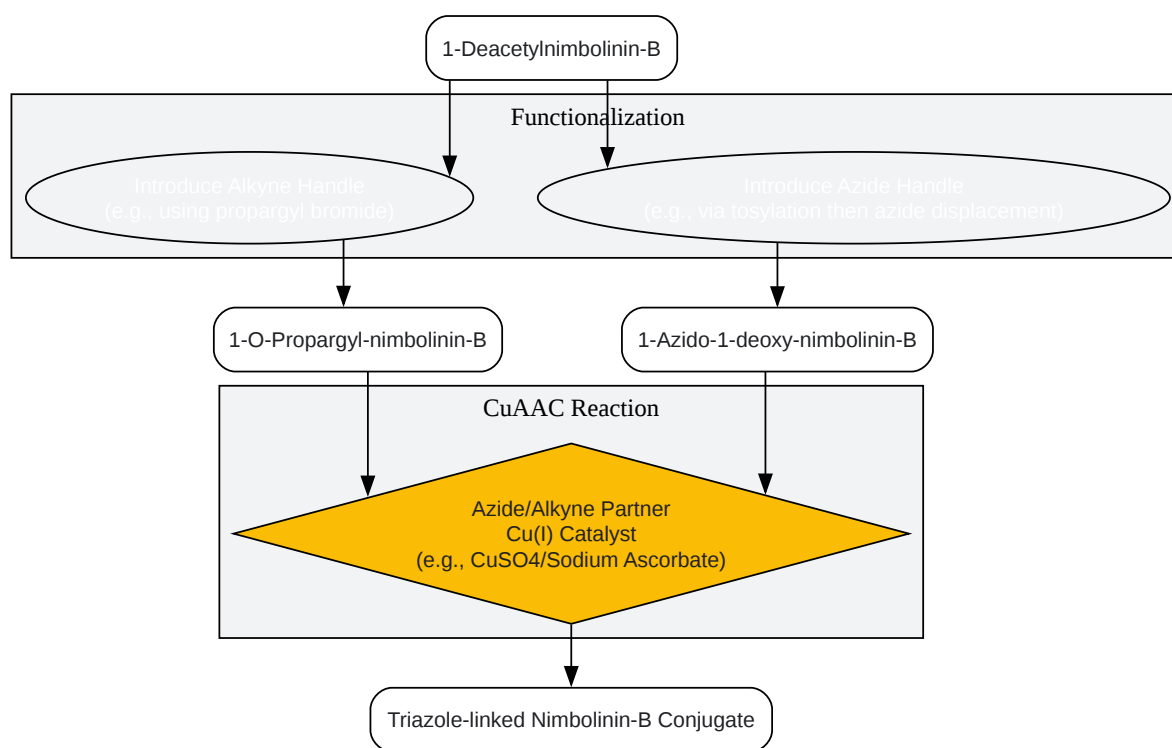
Step 2: Suzuki-Miyaura Coupling

- To a solution of the crude 1-O-triflyl-nimbolinin-B (1 equivalent) and the desired boronic acid (1.5 equivalents) in a suitable solvent system (e.g., toluene/water or dioxane/water), add a palladium catalyst (e.g., Pd(PPh₃)₄, 0.05 equivalents) and a base (e.g., K₂CO₃ or Cs₂CO₃, 3 equivalents).
- Degas the reaction mixture by bubbling with argon or nitrogen for 15-20 minutes.
- Heat the reaction to 80-100°C and stir for 12-24 hours, monitoring by TLC.
- After cooling to room temperature, dilute the mixture with ethyl acetate and water.
- Separate the organic layer, wash with brine, dry over sodium sulfate, and concentrate.
- Purify the product by column chromatography.

Protocol 5: Functionalization via Click Chemistry

Rationale: Click chemistry, particularly the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), offers a highly efficient and specific method for conjugating molecules.^{[16][17][18]} To utilize this, the C-1 hydroxyl group is first functionalized with either an azide or an alkyne handle.

Diagram 3: Click Chemistry Functionalization Pathway



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Caption: Pathways for synthesizing triazole-linked **1-Deacetylnimbolinin-B** derivatives.

Procedure:

Step 1a: Introduction of an Alkyne Handle

- To a solution of **1-Deacetylnimbolinin-B** (1 equivalent) in anhydrous THF, add sodium hydride (NaH, 60% dispersion in mineral oil, 1.5 equivalents) portion-wise at 0°C.
- Stir for 30 minutes at 0°C, then add propargyl bromide (1.2 equivalents).

- Allow the reaction to warm to room temperature and stir for 12 hours.
- Carefully quench the reaction with water and extract with ethyl acetate.
- Wash the organic layer with brine, dry, and concentrate.
- Purify by column chromatography to obtain 1-O-propargyl-nimbolinin-B.

Step 1b: Introduction of an Azide Handle

- Synthesize the 1-O-tosyl derivative of **1-Deacetylnimbolinin-B** using a procedure similar to triflation (Protocol 4, Step 1), but with tosyl chloride.
- Dissolve the crude 1-O-tosyl-nimbolinin-B in DMF and add sodium azide (NaN_3 , 3 equivalents).
- Heat the reaction to 60-80°C and stir for 12-24 hours.
- Cool, dilute with water, and extract with ethyl acetate.
- Wash the organic layer with brine, dry, and concentrate.
- Purify by column chromatography to yield 1-azido-1-deoxy-nimbolinin-B.

Step 2: Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

- Dissolve the alkyne- or azide-functionalized nimbolinin-B derivative (1 equivalent) and the corresponding azide or alkyne coupling partner (1.1 equivalents) in a solvent mixture such as t-BuOH/H₂O (1:1).
- Add a freshly prepared solution of sodium ascorbate (0.2 equivalents in water) followed by copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$, 0.1 equivalents in water).
- Stir the reaction vigorously at room temperature for 12-24 hours.
- Upon completion, dilute with water and extract with ethyl acetate.

- Wash the organic layer with saturated aqueous ammonium chloride solution (to remove copper), then brine.
- Dry, concentrate, and purify by column chromatography to obtain the desired triazole-linked derivative.

Data Summary and Expected Outcomes

The successful synthesis of the derivatives should be confirmed by a combination of TLC, NMR, and HRMS.

Table 2: Summary of Synthetic Transformations and Expected Characterization Data

Derivative Type	Key Reagents	Expected ¹ H NMR Signals	Expected HRMS
Ester	R-COOH, DCC, DMAP	Appearance of signals corresponding to the R-group.	M+Na ⁺ or M+H ⁺ corresponding to the ester product.
Acyl	R-COCl, Pyridine	Appearance of signals corresponding to the R-group.	M+Na ⁺ or M+H ⁺ corresponding to the acylated product.
Suzuki-Miyaura	R-B(OH) ₂ , Pd catalyst	Appearance of aromatic or vinyl signals from the R-group.	M+Na ⁺ or M+H ⁺ corresponding to the C-C coupled product.
Click Chemistry	Azide/Alkyne, Cu(I)	Appearance of a triazole proton signal (~7.5-8.0 ppm).	M+Na ⁺ or M+H ⁺ corresponding to the triazole conjugate.

Conclusion and Future Perspectives

This guide provides a foundational set of protocols for the synthesis of novel **1-Deacetylningbolinin-B** derivatives. The described methods are robust and can be adapted to introduce a wide variety of chemical moieties, enabling a systematic exploration of the structure-activity relationship (SAR) of this promising natural product scaffold. The resulting

library of compounds can be screened for various biological activities, potentially leading to the discovery of new drug candidates with improved therapeutic properties. Further optimization of reaction conditions may be necessary for specific substrates, and a thorough characterization of each new derivative is essential to confirm its structure and purity.

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